

Application Note: High-Purity Imibenconazole Recovery from Complex Matrices Using Solid Phase Extraction

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Compound of Interest

Compound Name: *Imibenconazole*

Cat. No.: *B1207236*

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Abstract

This application note details a robust protocol for the purification of **Imibenconazole**, a triazole fungicide, from complex sample matrices such as fruits and vegetables. The described methodology utilizes a combination of QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) for initial extraction followed by solid phase extraction (SPE) for efficient cleanup. The protocol is designed for researchers, scientists, and drug development professionals requiring high-purity **Imibenconazole** for analytical testing, residue analysis, or further experimental use. The presented method is based on established procedures for triazole fungicides and is expected to yield high recovery and purity of **Imibenconazole**.

Introduction

Imibenconazole is a widely used triazole fungicide effective against a variety of fungal pathogens on fruits, vegetables, and ornamental plants. Accurate determination of its residues in food and environmental samples is crucial for ensuring food safety and regulatory compliance. Solid phase extraction (SPE) is a highly effective technique for the purification and concentration of analytes from complex sample matrices. This application note provides a detailed protocol for the purification of **Imibenconazole** using a combination of C18 and Primary Secondary Amine (PSA) SPE sorbents, a common and effective approach for triazole fungicides. The initial sample extraction is performed using the QuEChERS method, known for its simplicity and efficiency.

Data Presentation

The following table summarizes representative recovery data for triazole fungicides from various fruit and vegetable matrices using methods similar to the one described in this protocol. While specific recovery data for **Imibenconazole** using this exact protocol should be validated in-house, these values provide an expected range of performance.

Analyte Class	Matrix	Spiking Level (mg/kg)	Recovery (%)	Analytical Method
Triazole Fungicides	Palm Kernel	0.1, 0.5, 1.0	80 - 108	GC- μ ECD
Triazole Fungicides	Fruits and Vegetables	Not Specified	70 - 120	GC-MS & LC-MS/MS
Triazole Fungicides	Honey, Beans	50 μ g/L	82 - 106	HPLC
Etoxazole (structurally similar)	Apples, Strawberries, Green Beans	0.01, 0.10, 0.50	93.4 - 102	HPLC-DAD ^[1]

Experimental Protocols

This protocol is divided into two main stages: QuEChERS extraction and Solid Phase Extraction cleanup.

QuEChERS Sample Extraction

This initial step efficiently extracts **Imibenconazole** from the sample matrix.

Materials:

- Homogenized fruit or vegetable sample
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous

- Sodium chloride (NaCl)
- Sodium citrate tribasic dihydrate
- Sodium citrate dibasic sesquihydrate
- 50 mL centrifuge tubes with screw caps
- High-speed centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (typically 4 g MgSO_4 , 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate).
- Immediately cap the tube tightly and shake vigorously for 1 minute.
- Centrifuge the tube at $\geq 3000 \times g$ for 5 minutes.
- The upper acetonitrile layer contains the extracted **Imibenconazole**. Carefully collect this supernatant for the SPE cleanup step.

Solid Phase Extraction (SPE) Cleanup

This step removes interfering matrix components, yielding a purified **Imibenconazole** solution. A combination of C18 and PSA sorbents is recommended for broad-spectrum cleanup of fruit and vegetable extracts. This can be achieved using separate C18 and PSA cartridges in tandem or a single cartridge containing a layered or mixed bed of both sorbents. The following protocol describes the use of separate cartridges.

Materials:

- C18 SPE cartridge (e.g., 500 mg, 6 mL)
- PSA SPE cartridge (e.g., 500 mg, 6 mL)

- Acetonitrile (ACN), HPLC grade
- Toluene, HPLC grade
- SPE vacuum manifold
- Collection vials

Procedure:

A. C18 Cartridge Cleanup:

- Conditioning: Pass 5 mL of acetonitrile through the C18 cartridge.
- Equilibration: Pass 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
- Loading: Take a 5 mL aliquot of the acetonitrile supernatant from the QuEChERS step and dilute it with 20 mL of deionized water. Load this diluted extract onto the C18 cartridge at a flow rate of 1-2 mL/min.
- Washing: Wash the cartridge with 5 mL of a 10% acetonitrile in water solution to remove polar interferences.
- Elution: Elute the **Imibenconazole** from the C18 cartridge with 5 mL of acetonitrile into a clean collection vial.

B. PSA Cartridge Cleanup:

- Conditioning: Pass 5 mL of acetonitrile through the PSA cartridge.
- Loading: Load the eluate collected from the C18 step directly onto the conditioned PSA cartridge at a flow rate of 1-2 mL/min.
- Elution: Collect the eluate that passes through the PSA cartridge. To ensure complete recovery, add an additional 5 mL of acetonitrile to the PSA cartridge and collect this fraction in the same vial. PSA is used here in a pass-through mode for the analyte of interest while retaining interfering substances like fatty acids and organic acids. A study found that Primary

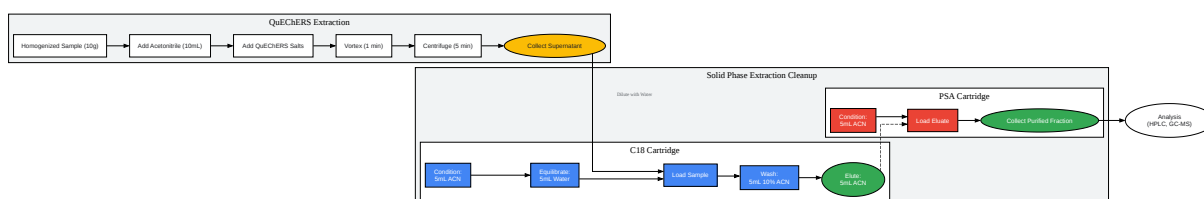
Secondary Amine (PSA) is a highly effective sorbent for removing various matrix components.

Post-Elution Processing:

- The combined eluate from the PSA step contains the purified **Imibenconazole**.
- This solution can be concentrated under a gentle stream of nitrogen and reconstituted in a suitable solvent for subsequent analysis by methods such as HPLC or GC-MS.

Mandatory Visualization

The following diagram illustrates the workflow of the solid phase extraction protocol for **Imibenconazole** purification.



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References

- 1. Determination of etoxazole residues in fruits and vegetables by SPE clean-up and HPLC-DAD - PubMed [pubmed.ncbi.nlm.nih.gov]
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